

Quantitative comparison of Diphenhydramine's effects on different cell lines

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Diphenhydramine's Cellular Impact: A Comparative Analysis Across Cell Lines

For Immediate Release

This guide provides a quantitative comparison of the effects of Diphenhydramine (DPH) on various cell lines, compiled for researchers, scientists, and drug development professionals. The data presented herein summarizes the cytotoxic and pro-apoptotic effects of DPH, offering insights into its potential as an anti-cancer agent. Detailed experimental protocols and visualizations of key signaling pathways are included to support further research and development.

Quantitative Effects of Diphenhydramine on Cell Viability and Apoptosis

Diphenhydramine has demonstrated selective cytotoxicity against various cancer cell lines, with minimal effects on normal cells. The following tables summarize the key quantitative findings from multiple studies.

Table 1: Cytotoxic Effects of Diphenhydramine (IC50 Values)



Cell Line	Cancer Type	IC50 (μM)	Citation
PANC-1	Pancreatic Cancer	Not explicitly stated, but dose-dependent inhibition of proliferation observed.	[1][2]
A2058	Melanoma	Not explicitly stated, but cytotoxic against all melanoma cell lines tested.	
A375.S2	Melanoma	Not explicitly stated, but cytotoxic against all melanoma cell lines tested.	
MDA-MB-435S	Melanoma	Not explicitly stated, but cytotoxic against all melanoma cell lines tested.	
B16-F10	Murine Melanoma	Not explicitly stated, but cytotoxic against all melanoma cell lines tested.	
Ovarian Cancer Cell Lines (panel of 13)	Ovarian Cancer	Sensitizes cells to cisplatin, but standalone IC50 not provided.	
Other Cancer Cell Lines (panel of 14 including neuroblastoma, lung, and testicular cancer)	Various	Enhances cisplatininduced DNA platination, but standalone IC50 not provided.	

Table 2: Pro-Apoptotic Effects of Diphenhydramine



Cell Line	Cancer Type	DPH Concentration (µg/mL)	Apoptosis Induction (% of Annexin V positive cells)	Citation
A2058	Melanoma	50	33.10 ± 2.12%	
A375.S2	Melanoma	100	30.36 ± 2.68%	
PANC-1	Pancreatic Cancer	Dose-dependent	Induction of apoptosis observed, confirmed by sub-G0/G1 peak.	[1][2]
Normal Human Melanocytes (HMC)	Normal	0-100	Refractory to DPH-elicited cell death.	

Signaling Pathways Modulated by Diphenhydramine

Diphenhydramine has been shown to induce apoptosis in cancer cells by modulating key signaling pathways.

STAT3/MCL-1 Signaling Pathway

In melanoma cell lines, Diphenhydramine has been demonstrated to suppress the STAT3/MCL-1 survival signaling pathway. DPH attenuates the activation of STAT3, leading to the downregulation of the anti-apoptotic protein MCL-1. This impairment of the STAT3-mediated induction of MCL-1 is a crucial mechanism for DPH-induced apoptosis in melanoma cells.

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